

comparing FTI-276 with other CAAX peptidomimetics

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Compound Focus: Fti 276

CAS No.: 170006-72-1

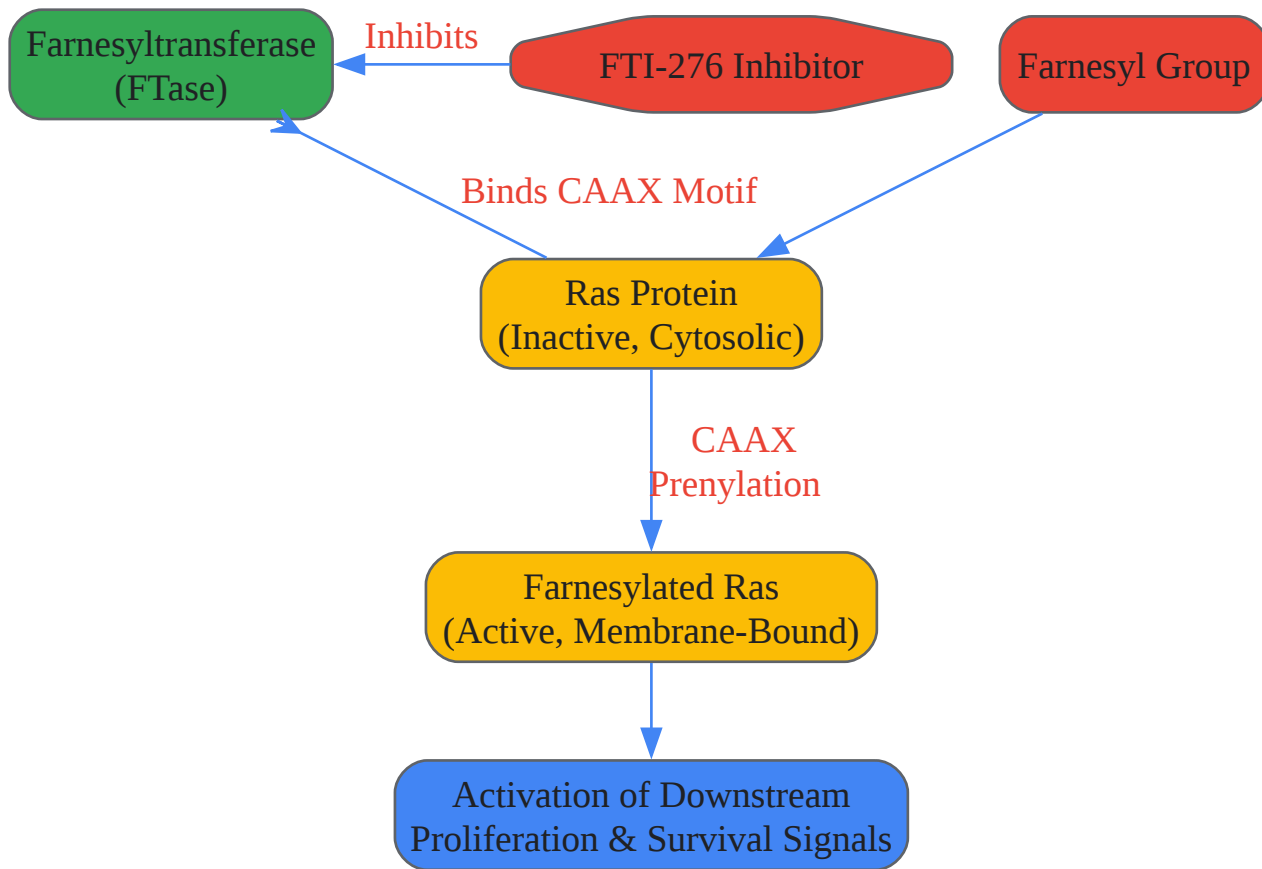
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FTI-276 Profile and Mechanism of Action

FTI-276 is a **CAAX peptidomimetic** designed to mimic the C-terminal end of Ras proteins. Its primary mechanism is the highly potent inhibition of farnesyltransferase (FTase), an enzyme critical for the post-translational modification and membrane localization of Ras and other CAAX proteins [1] [2] [3].

The diagram below illustrates the signaling pathway targeted by FTI-276.



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Experimental Efficacy Data for FTI-276

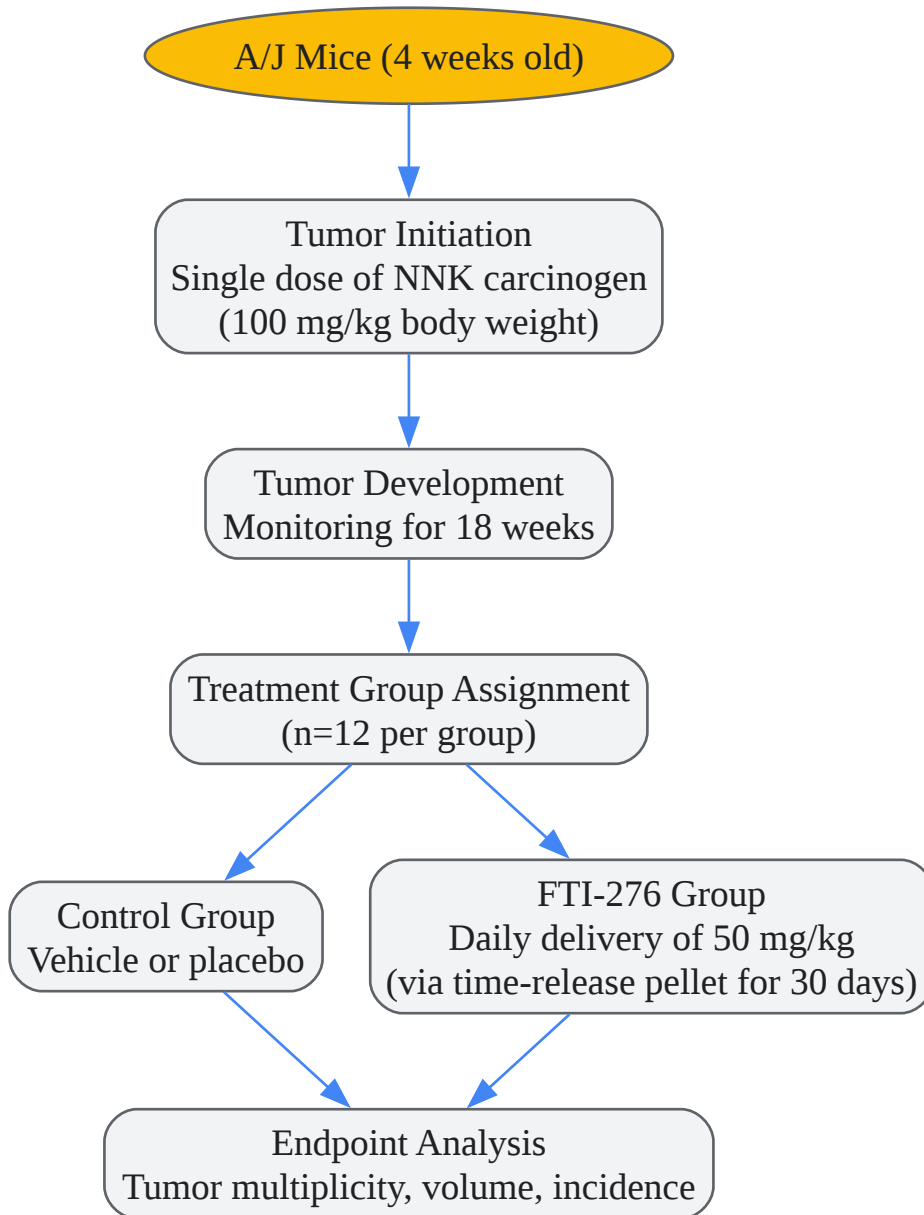
The table below summarizes key experimental findings for FTI-276.

| Experimental Model | Dosage / Concentration | Key Findings | Reference |
|--------------------|------------------------|--------------|-----------|
|--------------------|------------------------|--------------|-----------|

| **In vitro Enzymatic Assay** | IC₅₀ = **0.5 nM** (FTase) IC₅₀ = **50 nM** (GGTase I) | >100-fold selectivity for FTase over GGTase I [1] [3] [4]. | [1] [3] | | **Human Lung Carcinoma (in vivo)** (K-Ras mutation, p53 deletion) | Not specified in abstract | Selectively blocked tumor growth in nude mice [5]. | [5] | | **Mouse Lung Adenoma (in vivo)** (Chemically induced) | 50 mg/kg/day (via time-release pellet) | 60% reduction in tumor multiplicity 58% reduction in tumor volume [2]. | [2] | | **NIH 3T3 Cells (in vitro)** (Transformed with Ras oncogene) | 20 μM | Inhibited oncogenic signaling and tumor growth [1]. | [1] |

Detailed Experimental Protocol

The following is a generalized workflow for a key in vivo experiment demonstrating the efficacy of FTI-276 [2].



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Key Experimental Details:

- **Animal Model:** A/J mice are genetically susceptible to lung tumor development [2].

- **Carcinogen:** NNK (4-(methylnitrosamino)-1-(3-pyridyl)-1-butanone) is a tobacco-specific carcinogen that induces lung tumors, often with K-Ras mutations [2].
- **Drug Formulation & Delivery:** The use of a **time-release pellet** is crucial as it maintained a steady average serum concentration of **1.68 µg/mL** for the entire 30-day treatment period, ensuring consistent inhibition [2].
- **Mutation Analysis:** The study confirmed that the anti-tumor effect was not due to altering the K-Ras mutations themselves but by inhibiting the downstream signaling of the already mutated protein [2].

Comparison with Other FTIs and Research Implications

While a direct side-by-side comparison is not available in the search results, the literature provides context on how FTI-276 fits into the broader field.

- **Representative Molecule:** FTI-276 is a prototypical CAAX peptidomimetic inhibitor, and its high potency and selectivity make it a benchmark in preclinical research [6] [7].
- **Clinical Translation:** Other FTIs, such as **Tipifarnib (R115777)** and **Lonafarnib (SCH66336)**, which are non-peptidomimetic heterocyclic compounds, have progressed to clinical trials. The experience with these drugs shows that FTI efficacy in human cancers is more complex and not solely dependent on Ras mutational status [7].
- **Research Significance:** FTI-276 has been instrumental in proving the concept that inhibiting Ras farnesylation is a viable strategy to block the growth of tumors dependent on oncogenic Ras signaling, as shown in models with K-Ras mutations [5].

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